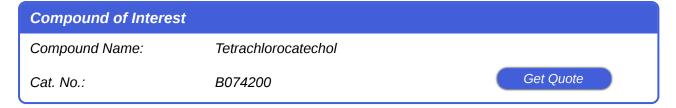


# Personal protective equipment for handling Tetrachlorocatechol

Author: BenchChem Technical Support Team. Date: December 2025



# **Essential Safety and Handling Guide for Tetrachlorocatechol**

This guide provides immediate, essential safety protocols and logistical information for the handling and disposal of **Tetrachlorocatechol** (CAS No. 1198-55-6). The following procedures are designed for researchers, scientists, and drug development professionals to ensure safe laboratory practices.

#### **Chemical and Hazard Data**

**Tetrachlorocatechol** is a corrosive and irritant compound that is harmful if swallowed and causes serious eye damage.[1][2] It is also classified as very toxic to aquatic life.[1] Adherence to stringent safety protocols is mandatory when handling this chemical.

Table 1: Physical, Chemical, and Hazard Properties of Tetrachlorocatechol



| Property                         | Value  | Source(s) |
|----------------------------------|--|-----------|
| Molecular Formula                | C <sub>6</sub> H <sub>2</sub> Cl <sub>4</sub> O <sub>2</sub> | [1][2]    |
| Molecular Weight                 | 247.89 g/mol   | [2][3]    |
| Appearance                       | Off-White Solid  | [3]       |
| Melting Point                    | 193-195 °C   | [2][3][4] |
| GHS Hazard Statements            | H302: Harmful if swallowed                                   | [2][3][4] |
| H318: Causes serious eye damage  | [2][3][4]  |           |
| H400: Very toxic to aquatic life | [1][2][3]  |           |
| Signal Word                      | Danger   | [2][3]    |
| Storage Class Code               | 11 (Combustible Solids)                                      | [2][4]    |
| WGK (Water Hazard Class)         | 3 (Highly hazardous for water)                               | [2][3]    |

## **Operational Plan: Handling and Storage**

A systematic approach to handling **Tetrachlorocatechol** is crucial to minimize exposure and ensure a safe laboratory environment.

- Engineering Controls: All operations involving **Tetrachlorocatechol** must be conducted in a certified chemical fume hood.[5]
- Emergency Equipment: Verify that a safety shower and an eyewash station are unobstructed and fully operational before beginning any work.[5]
- Gather Materials: Prepare all necessary equipment, reagents, and waste containers in advance to minimize movement and handling time.
- Inspect PPE: Thoroughly inspect all Personal Protective Equipment (PPE) for any signs of damage or degradation before use.[5]

The following PPE is mandatory when handling **Tetrachlorocatechol**.



Table 2: Personal Protective Equipment for Tetrachlorocatechol

| Protection Type | Equipment Specification  | Source(s)    |
|-----------------|--|--------------|
| Eye and Face    | Chemical safety goggles and a full-face shield are required to protect against dust and potential splashes.  | [4][5][6]    |
| Hand            | Chemically resistant gauntlet gloves (e.g., Butyl rubber, Neoprene, Nitrile rubber) extending up the forearm. Inspect gloves for integrity before each use. Never wear leather or fabric gloves.                                       | [5][6][7][8] |
| Respiratory     | A minimum of a NIOSH-<br>approved N95 dust mask is<br>required.[2][4] For procedures<br>with a higher risk of<br>aerosolization, a half-face<br>respirator with a combination<br>organic vapor/acid gas/HEPA<br>filter is recommended. | [5]          |
| Body            | A standard lab coat is required for all procedures. For operations with a significant risk of contamination, wear chemical-resistant coveralls or a disposable protective suit (e.g., Tyvek).  | [5][7]       |

- Grounding: When transferring the solid, ground equipment to prevent static discharge.
- Avoid Dust Formation: Handle **Tetrachlorocatechol** carefully to avoid generating dust.



- Weighing: If weighing the solid, do so within the chemical fume hood in a tared, sealed container.
- Solution Preparation: When preparing solutions, slowly add the solid to the solvent to prevent splashing.
- Post-Handling: After handling, thoroughly wash hands and forearms with soap and water. Do
  not eat, drink, or smoke in the laboratory area.
- Store containers in a cool, dry, dark, and well-ventilated area.
- Keep containers tightly sealed and away from incompatible materials such as strong oxidizing agents.[5]
- Store in a location designated for combustible solids.[2][4]

### **Emergency Procedures**

Immediate and appropriate action during an emergency is critical to mitigate harm.

- Evacuate: Immediately alert others and evacuate the immediate spill area.
- Isolate: Close doors to the affected area to prevent the spread of dust.[9]
- Protect: Do not re-enter without appropriate PPE, including respiratory protection.
- Containment: If the spill is small, cover it with a compatible absorbent material (e.g., vermiculite, sand). Avoid raising dust.
- Cleanup: Carefully sweep or scoop the contained material into a designated, labeled hazardous waste container.[5]
- Decontaminate: Clean the spill area with a suitable solvent, followed by a thorough wash with soap and water.[5]
- Ventilate: Allow the area to ventilate thoroughly before resuming work.



| Exposure Route | Immediate Action  | Source(s)   |
|----------------|---|-------------|
| Skin Contact   | Immediately remove all contaminated clothing. Flush the affected skin with copious amounts of water for at least 15 minutes, using a safety shower if necessary. Wash the area thoroughly with soap and water. Seek medical attention if irritation develops or persists. | [5][6][9]   |
| Eye Contact    | Immediately flush the eyes with large amounts of water for at least 15 minutes at an eyewash station, occasionally lifting the upper and lower eyelids to ensure complete rinsing.[5][9] Seek immediate medical attention.  | [5][6][9]   |
| Inhalation     | Move the affected individual to<br>fresh air immediately. If<br>breathing has stopped, provide<br>artificial respiration. Seek<br>immediate medical attention.  | [5]         |
| Ingestion      | Do NOT induce vomiting. Rinse the mouth thoroughly with water. If the person is conscious, have them drink one or two glasses of water to dilute the chemical. Seek immediate medical attention. Call a poison control center for guidance.                               | [5][10][11] |

# **Disposal Plan**



All waste containing **Tetrachlorocatechol** must be treated as hazardous waste.

- Waste Collection: All contaminated materials, including disposable PPE, absorbent materials
  from spills, and empty or partially used containers, must be collected in a designated,
  sealed, and clearly labeled hazardous waste container.[5]
- Container Management: Ensure the waste container is compatible with the chemical and is kept closed except when adding waste.
- Labeling: The waste container must be labeled "Hazardous Waste" and include the chemical name "**Tetrachlorocatechol**."
- Regulatory Compliance: Disposal must be conducted through a licensed hazardous waste disposal facility, in strict accordance with all local, state, and federal regulations.[12] Never pour **Tetrachlorocatechol** waste down the drain or dispose of it with regular laboratory trash.[12]

#### **Workflow Visualization**

The following diagram illustrates the standard operational workflow for safely handling **Tetrachlorocatechol**.

Caption: Workflow for safe handling of **Tetrachlorocatechol**.

#### **Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

#### References

- 1. Tetrachlorocatechol | C6H2Cl4O2 | CID 14537 PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. Tetrachlorocatechol technical, ≥95.0% (HPLC) | 1198-55-6 [sigmaaldrich.com]
- 3. TETRACHLOROCATECHOL | 1198-55-6 [chemicalbook.com]
- 4. Tetrachlorocatechol technical, ≥95.0% (HPLC) | 1198-55-6 [sigmaaldrich.com]







- 5. benchchem.com [benchchem.com]
- 6. CCOHS: Landscaping Pesticides Personal Protective Equipment [ccohs.ca]
- 7. osha.oregon.gov [osha.oregon.gov]
- 8. Personal Protective Equipment for Working With Pesticides | MU Extension [extension.missouri.edu]
- 9. EHSO Manual 2025-2026 Spill Control/Emergency Response [labman.ouhsc.edu]
- 10. What to Do in a Chemical Emergency | Chemical Emergencies | CDC [cdc.gov]
- 11. Chemical Emergency Preparedness | American Red Cross [redcross.org]
- 12. epa.gov [epa.gov]
- To cite this document: BenchChem. [Personal protective equipment for handling Tetrachlorocatechol]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b074200#personal-protective-equipment-for-handling-tetrachlorocatechol]

#### **Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:**The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

### BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry. Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com